In-Depth Technical Guide: Physical Properties of 2-Methylnon-1-en-8-yne

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	2-Methylnon-1-EN-8-yne
Cat. No.:	B15442095

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the predicted physical properties of the unsaturated hydrocarbon **2-Methylnon-1-en-8-yne**. Due to the limited availability of experimental data for this specific compound, this guide leverages established computational prediction methodologies, primarily the Joback group contribution method, to estimate its key physical characteristics. Furthermore, it outlines general experimental protocols for the determination of these properties and presents a logical workflow for such a characterization process. This document is intended to serve as a valuable resource for researchers and professionals in the fields of chemistry and drug development who may be working with or synthesizing similar long-chain en-yne compounds.

Predicted Physical Properties

The physical properties of **2-Methylnon-1-en-8-yne** have been estimated using the Joback group contribution method, a well-established technique for predicting the thermophysical properties of organic compounds from their molecular structure alone.[1] The data presented in Table 1 are computational estimations and should be considered as such until they can be validated through experimental determination.

Table 1: Predicted Physical Properties of **2-Methylnon-1-en-8-yne**

Property	Predicted Value	Unit
Molecular Weight	136.23	g/mol
Boiling Point (at 1 atm)	433.73	K
160.58	°C	
Melting Point	215.1	K
-58.05	°C	
Critical Temperature	616.48	K
Critical Pressure	29.86	bar
Critical Volume	498.0	cm³/mol
Heat of Formation (Ideal Gas, 298 K)	194.5	kJ/mol
Gibbs Energy of Formation (Ideal Gas, 298 K)	296.87	kJ/mol
Heat of Vaporization (at normal boiling point)	39.4	kJ/mol
Estimated Liquid Density (at 298 K)	~0.76	g/cm³
Estimated Refractive Index (at 298 K)	~1.45	
Estimated Solubility in Water	Low to Insoluble	
Estimated Solubility in Nonpolar Solvents	Soluble	

Note on Solubility: Alkynes and alkenes, being nonpolar molecules, generally exhibit low solubility in polar solvents like water but are soluble in nonpolar organic solvents.[2][3][4] It is predicted that **2-Methylnon-1-en-8-yne**, with its long hydrocarbon chain, will follow this trend.

Experimental Protocols

The following sections detail generalized experimental procedures for the determination of the key physical properties of liquid organic compounds like **2-Methylnon-1-en-8-yne**.

Boiling Point Determination (Micro-reflux Method)

The boiling point of a liquid can be determined using a micro-reflux apparatus, which is suitable for small sample volumes.

Apparatus:

- Small test tube

- Heating block or oil bath

- Thermometer

- Magnetic stirrer and stir bar

- Clamps and stand

Procedure:

- Place approximately 0.5 mL of the liquid sample into the test tube along with a small magnetic stir bar.

- Position the test tube in the heating block or oil bath.

- Clamp a thermometer so that the bulb is approximately 1 cm above the surface of the liquid.

- Begin gentle stirring and heating of the sample.

- Observe the formation of a reflux ring (condensing vapor) on the inner wall of the test tube.

- Adjust the thermometer so that its bulb is level with the reflux ring.

- The stable temperature reading at which the liquid is gently refluxing is recorded as the boiling point.

Density Determination (Pycnometer Method)

The density of a liquid can be accurately measured using a pycnometer, which is a flask with a precise volume.

Apparatus:

- Pycnometer

- Analytical balance

- Thermometer

- Water bath

Procedure:

- Thoroughly clean and dry the pycnometer and weigh it empty on an analytical balance.

- Fill the pycnometer with the liquid sample, ensuring no air bubbles are present.

- Place the filled pycnometer in a temperature-controlled water bath to bring the liquid to the desired temperature (e.g., 298 K).

- Carefully remove any excess liquid that has expanded and re-weigh the filled pycnometer.

- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

Refractive Index Determination (Abbe Refractometer)

The refractive index, a measure of how light bends as it passes through a substance, can be determined using an Abbe refractometer.

Apparatus:

- Abbe refractometer

- Constant temperature water bath

- Dropper

- Solvent for cleaning (e.g., acetone or ethanol)

Procedure:

- Ensure the prism of the Abbe refractometer is clean and dry.

- Calibrate the instrument using a standard with a known refractive index.

- Place a few drops of the liquid sample onto the prism.

- Close the prism and allow the sample to reach thermal equilibrium with the instrument, which is connected to a constant temperature water bath.

- Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs.

- Read the refractive index from the instrument's scale.

General Synthetic Strategy

While a specific, experimentally validated synthesis for **2-Methylnon-1-en-8-yne** is not readily available in the literature, a plausible synthetic route can be proposed based on established organic chemistry principles. A general two-step approach would involve the alkylation of a terminal alkyne followed by the introduction of the terminal double bond.

Step 1: Alkylation of a Terminal Alkyne A suitable starting material would be a terminal alkyne that can be deprotonated to form a nucleophilic acetylide ion. This acetylide can then react with an appropriate alkyl halide in an SN2 reaction to form a new carbon-carbon bond.

Step 2: Introduction of the Terminal Alkene The second step would involve a reaction to form the 2-methyl-1-ene group at the other end of the carbon chain. This could potentially be achieved through a Wittig reaction or a similar olefination protocol on a corresponding ketone.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the experimental characterization of the physical properties of a novel liquid compound like **2-Methylnon-1-en-8-yne**.

Workflow for Physical Property Determination

Caption: Logical workflow for the determination of physical properties.
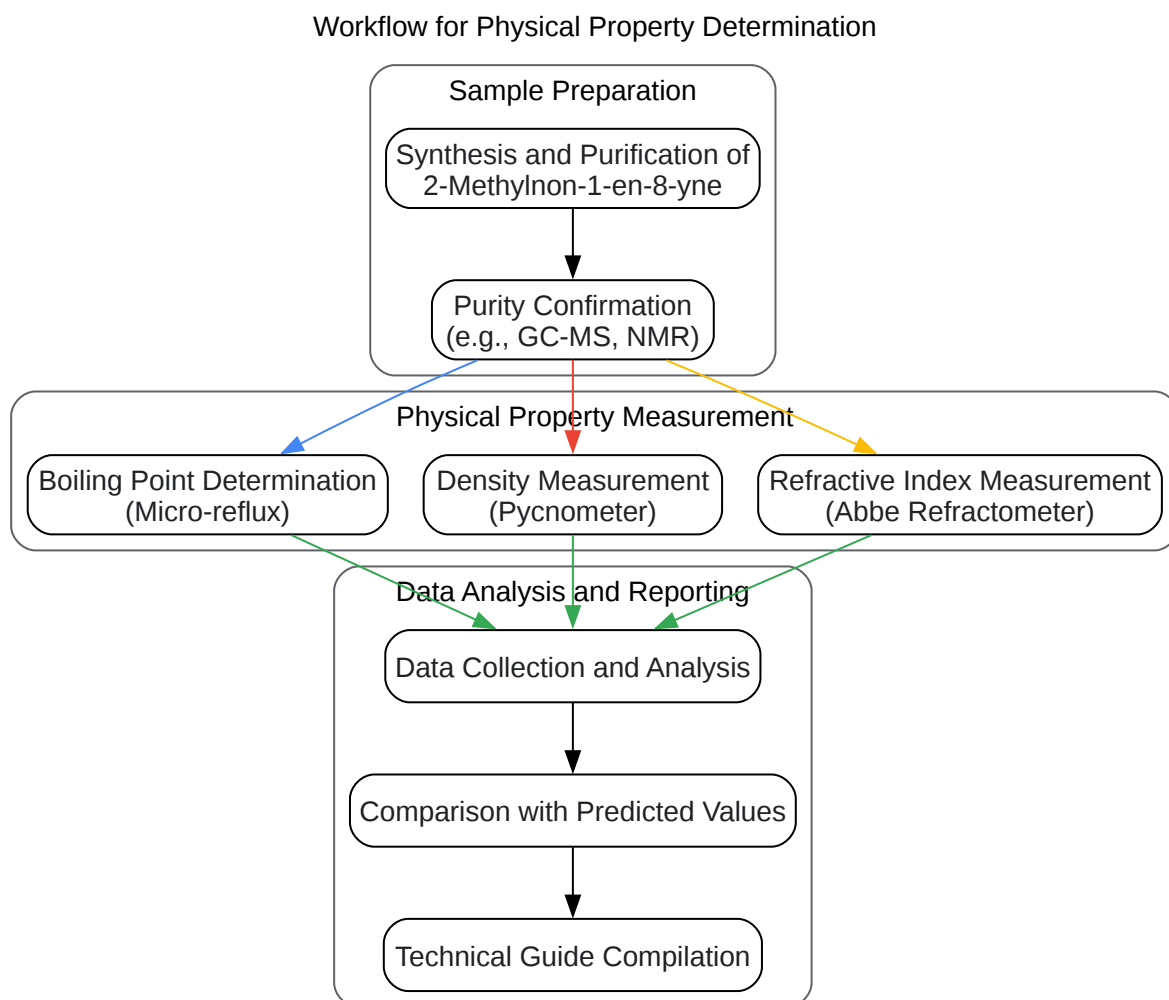
Click to download full resolution via product page

Tech Support

> **Need Custom Synthesis?**
>
> BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.
>
> Email: *info@benchchem.com* or *Request Quote Online.*

References

- 1. EgiChem | Tools [egichem.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. quora.com [quora.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physical Properties of 2-Methylnon-1-en-8-yne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15442095#physical-properties-of-2-methylnon-1-en-8-yne]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com